

Essential Safety and Disposal Procedures for HS-173

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Compound of Interest

Compound Name: YY173

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For laboratory professionals, including researchers, scientists, and drug development experts, the proper handling and disposal of chemical compounds are paramount to ensuring a safe work environment. This guide provides detailed, step-by-step procedures for the safe disposal of HS-173, an imidazopyridine-carboxylate derivative. While some suppliers may not classify HS-173 as hazardous under REACH Regulation (EC) No. 1907/2006, it is prudent to handle it as a hazardous substance due to its potential risks.^[1]

Chemical Identification and Hazard Information

HS-173, also known as a PI3K Inhibitor, is identified by the following properties:

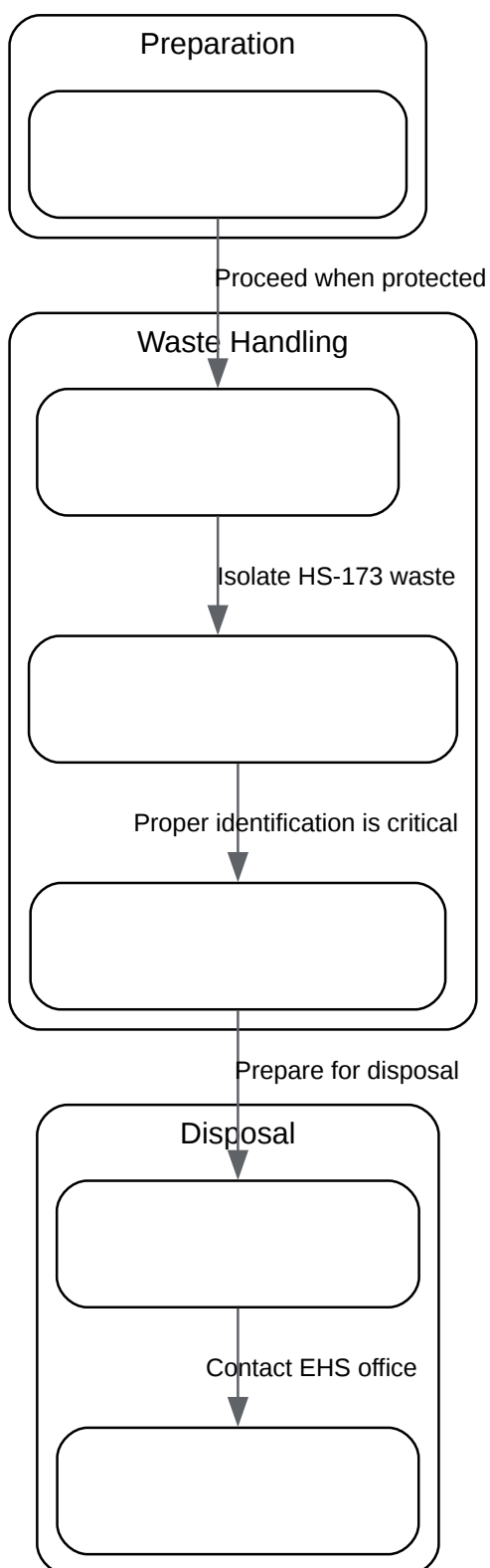
Property	Value
Chemical Name	Ethyl 6-(5-(phenylsulfonamido)pyridin-3-yl)imidazo[1,2-a]pyridine-3-carboxylate
Synonyms	HS-173, PI3K Inhibitor, PI3K α Inhibitor
CAS Number	1276110-06-5
Molecular Formula	C ₂₁ H ₁₈ N ₄ O ₄ S
Molecular Weight	422.46 g/mol

The following table summarizes the hazard classifications for HS-173.[\[1\]](#)

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Proper Disposal Protocol

The disposal of HS-173 must adhere to local, regional, and national hazardous waste regulations. The following workflow outlines the necessary steps for its proper disposal in a laboratory setting.



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Disposal workflow for HS-173.

Detailed Experimental Protocols

Step 1: Personal Protective Equipment (PPE)

Before handling HS-173, it is mandatory to wear the appropriate personal protective equipment to minimize exposure. This includes:

- Protective gloves: Use chemically resistant gloves.
- Eye protection: Wear safety glasses or goggles.[\[1\]](#)
- Lab coat: A lab coat is necessary to protect from skin contact.[\[1\]](#)
- Respiratory protection: Handle HS-173 in a well-ventilated area. A respirator is recommended if there is a risk of generating dust or aerosols.[\[1\]](#)

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent hazardous reactions.

- Designated Waste Container: Use a dedicated, clearly labeled container for all HS-173 waste. The container must be made of a compatible material and have a secure, tightly fitting lid.[\[1\]](#)
- Labeling: The container must be clearly marked with "Hazardous Waste" and the full chemical name: "HS-173 (Ethyl 6-(5-(phenylsulfonamido)pyridin-3-yl)imidazo[1,2-a]pyridine-3- carboxylate)".[\[1\]](#)
- Waste Types:
 - Solid Waste: Collect any unused or contaminated solid HS-173 in the designated hazardous waste container.[\[1\]](#)
 - Liquid Waste: Solutions containing HS-173 should be collected in a separate, compatible, and clearly labeled hazardous waste container. It should be segregated with other non-halogenated organic solvent wastes unless specified otherwise by your institution's chemical safety office.[\[1\]](#)

- Contaminated Materials: Any materials significantly contaminated with HS-173, such as pipette tips, gloves, and weighing papers, must also be disposed of as hazardous waste in the same container.[1]

Step 3: Storage and Disposal

- Storage: Store the hazardous waste container in a designated, secure area, away from incompatible materials.
- Disposal Request: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. This typically involves submitting a chemical waste pickup request.[1]
- Documentation: Complete all required documentation accurately, including the chemical name, quantity, and hazard information.[1]

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of HS-173, contributing to a secure research environment.

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